

Preparation of ladademstat Dihydrochloride Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: *ladademstat dihydrochloride*

Cat. No.: *B609777*

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Abstract

This document provides detailed protocols for the preparation, storage, and handling of **ladademstat dihydrochloride** stock solutions for research applications. ladademstat (also known as ORY-1001) is a potent and selective inhibitor of Lysine-Specific Demethylase 1 (LSD1/KDM1A), a key enzyme in epigenetic regulation, with significant potential in cancer therapy.[1][2][3] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This guide summarizes solubility data, provides step-by-step preparation protocols, and outlines best practices for long-term storage and stability.

Quantitative Data Summary

The solubility and stability of **ladademstat dihydrochloride** can vary depending on the solvent and storage conditions. The following table summarizes key quantitative data for the preparation of stock solutions.

Parameter	Solvent	Concentration	Special Conditions	Storage Temperature	Stability
Solubility	Water (H ₂ O)	57.75 mg/mL (190.42 mM)	Requires sonication and warming	-20°C / -80°C	See below
DMSO	0.69 mg/mL (2.28 mM) - 8 mg/mL (26.37 mM)	Requires sonication and warming; use fresh, non-hygroscopic DMSO[2][4]	-20°C / -80°C	See below	
PBS (pH 7.2)	10 mg/mL	Not specified	-20°C / -80°C	See below	
Stability of Stock Solutions	In solvent	Not applicable	Sealed storage, away from moisture[4][5]	-20°C	1 year[4] or 1 month[1]
In solvent	Not applicable	Sealed storage, away from moisture[4][5]	-80°C	2 years[4] or 6 months[1]	
Solid Form	Not applicable	Sealed storage, away from moisture[4][5]	4°C	≥ 4 years[6]	

Note on Conflicting Stability Data: There are conflicting reports regarding the long-term stability of **ladademstat dihydrochloride** in solvent. One source indicates stability for up to 2 years at -80°C and 1 year at -20°C, while another suggests a shorter stability of 6 months at -80°C and 1 month at -20°C.[1][4] It is recommended to consult the manufacturer's specific datasheet for the lot in use or to perform internal stability tests. For critical experiments, preparing fresh solutions is the most reliable approach.

Experimental Protocols

Materials and Equipment

- **ladademstat dihydrochloride** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile deionized water (H₂O) or sterile Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator bath
- Warming plate or water bath
- Sterile 0.22 µm syringe filters (if sterile filtration is required)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Handle **ladademstat dihydrochloride** in a well-ventilated area, preferably a chemical fume hood.^[5]
- Avoid inhalation of dust and contact with skin and eyes.^[5]
- Wear appropriate PPE, including safety glasses, gloves, and a lab coat.^[5]
- In case of contact, wash the affected area thoroughly with water.^[5]

Stock Solution Preparation Protocol (Example: 10 mM in DMSO)

- Calculate the required mass:

- The molecular weight of **ladademstat dihydrochloride** is 303.27 g/mol .[\[3\]](#)[\[4\]](#)
- To prepare 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 303.27 \text{ g/mol} = 0.0030327 \text{ g} = 3.03 \text{ mg}$
- Weigh the compound:
 - Using a calibrated analytical balance, carefully weigh out 3.03 mg of **ladademstat dihydrochloride** powder and place it in a sterile vial.
- Add the solvent:
 - Add 1 mL of anhydrous DMSO to the vial containing the compound.
- Dissolve the compound:
 - Vortex the solution for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the vial in a water bath for 10-15 minutes.
[\[4\]](#)
 - Gentle warming (e.g., 37°C) can also aid in dissolution.[\[4\]](#) Visually inspect the solution to ensure no particulates are present.
- Aliquot and store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This prevents repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C, protected from light and moisture.[\[4\]](#)[\[5\]](#)

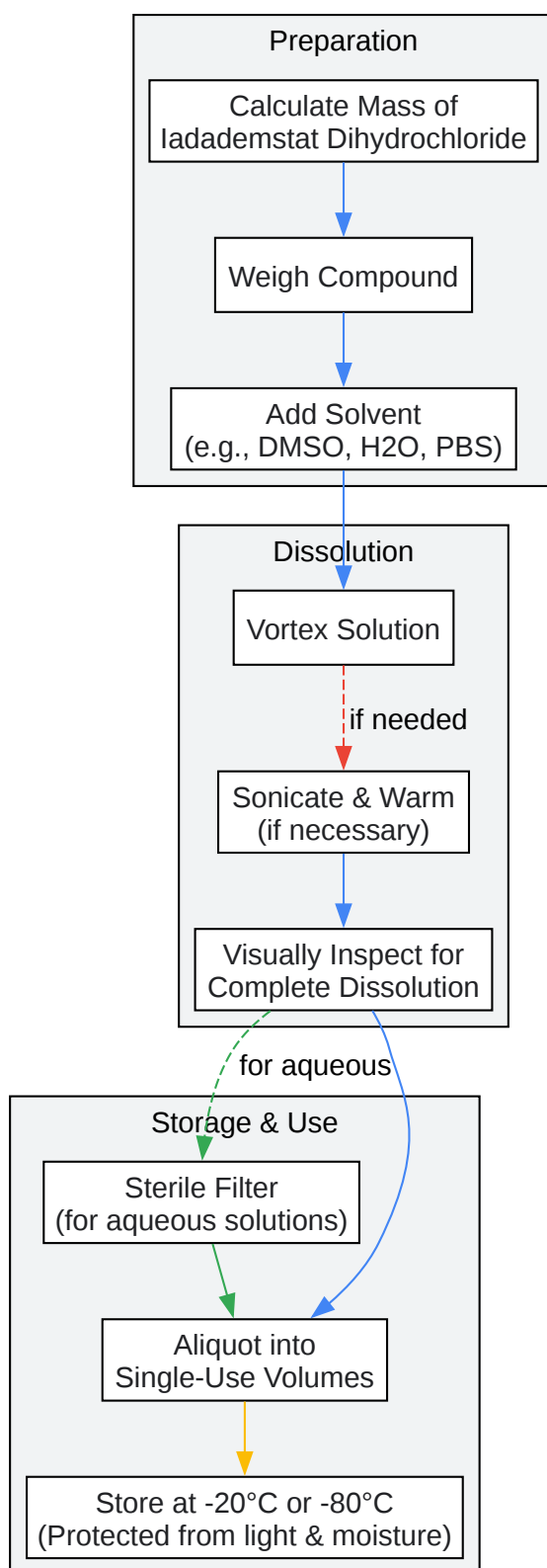
Stock Solution Preparation with Aqueous Solvents (Water or PBS)

The protocol is similar to the one for DMSO. However, due to the higher concentration achievable in water, it is crucial to ensure complete dissolution.[\[4\]](#)

- Follow steps 1-3 as described above, substituting water or PBS for DMSO.
- Intensive sonication and warming may be necessary to achieve the desired concentration.^[4]
- For cell culture applications, it is highly recommended to sterile-filter the aqueous stock solution using a 0.22 µm syringe filter before use.^[4]

Visualizations

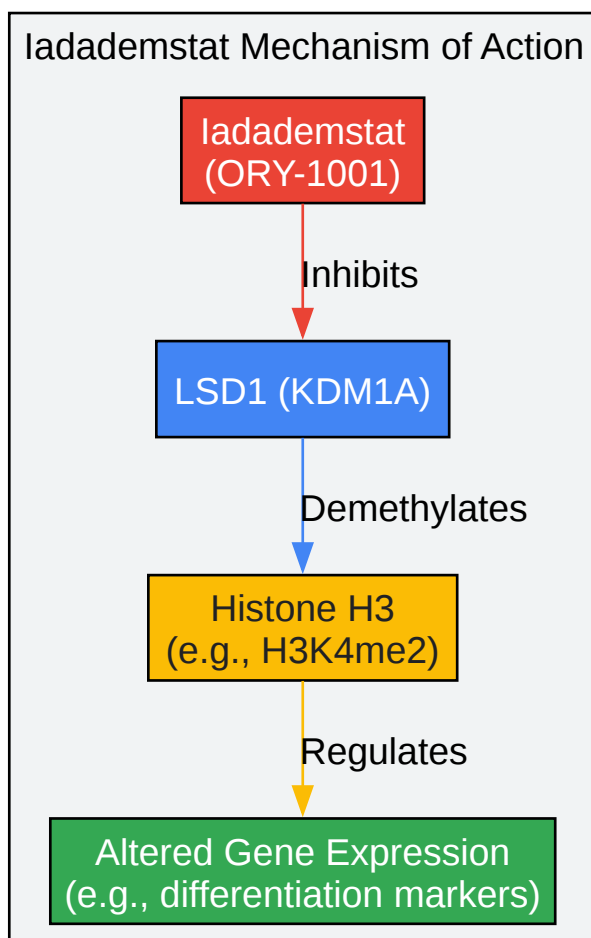
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **ladademstat dihydrochloride** stock solutions.

Iadademstat Signaling Pathway Inhibition



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Caption: Iadademstat inhibits LSD1, leading to altered gene expression.

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